

Synthesis and Discovery of 5-Bromopyrimidine-4-carbonitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromopyrimidine-4-carbonitrile

Cat. No.: B037936

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Abstract

5-Bromopyrimidine-4-carbonitrile is a versatile heterocyclic building block with significant potential in medicinal chemistry and materials science. Its bifunctional nature, featuring a reactive bromine atom and a synthetically malleable nitrile group, makes it an attractive starting material for the synthesis of diverse compound libraries. This technical guide provides a comprehensive overview of the synthesis, properties, and potential applications of **5-Bromopyrimidine-4-carbonitrile**, with a focus on detailed, plausible synthetic protocols and relevant data for researchers in drug discovery and development.

Introduction

Pyrimidine scaffolds are of paramount importance in drug discovery, as they are core components of numerous biologically active molecules, including kinase inhibitors, antiviral agents, and anticancer compounds. The strategic functionalization of the pyrimidine ring allows for the fine-tuning of a molecule's physicochemical properties and its interaction with biological targets. **5-Bromopyrimidine-4-carbonitrile** (also known as 5-Bromo-4-cyanopyrimidine) is a valuable intermediate that offers two distinct points for chemical modification: the bromine atom at the 5-position is amenable to various cross-coupling reactions, while the carbonitrile group at the 4-position can be transformed into a range of other functional groups such as amides, carboxylic acids, or tetrazoles.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromopyrimidine-4-carbonitrile** is presented in Table 1. This data is compiled from various chemical supplier databases and computational predictions.

Table 1: Physicochemical Properties of **5-Bromopyrimidine-4-carbonitrile**

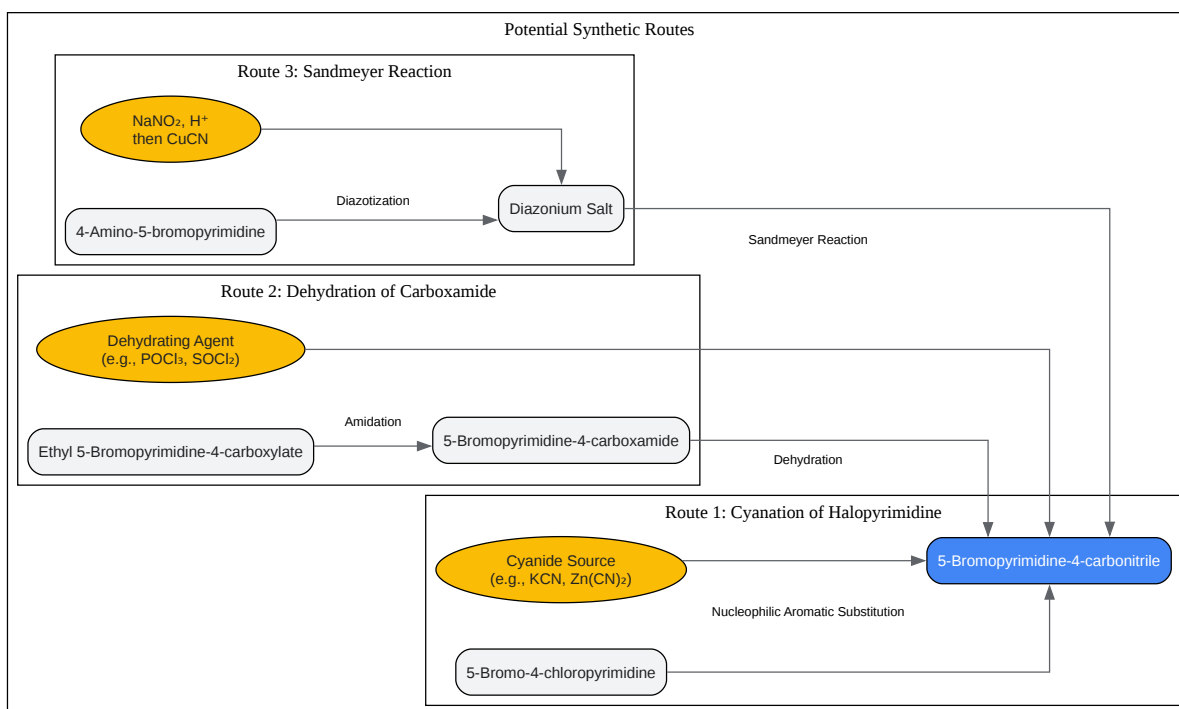
Property	Value	Source
CAS Number	114969-66-3	[2]
Molecular Formula	C ₅ H ₂ BrN ₃	[2]
Molecular Weight	183.99 g/mol	[2]
Appearance	White to off-white solid	Supplier Data
Boiling Point (Predicted)	328.6 ± 27.0 °C	[2]
Density (Predicted)	1.86 ± 0.1 g/cm ³	[2]
LogP (Predicted)	0.9	[2]
PSA (Polar Surface Area)	49.6 Å ²	[2]

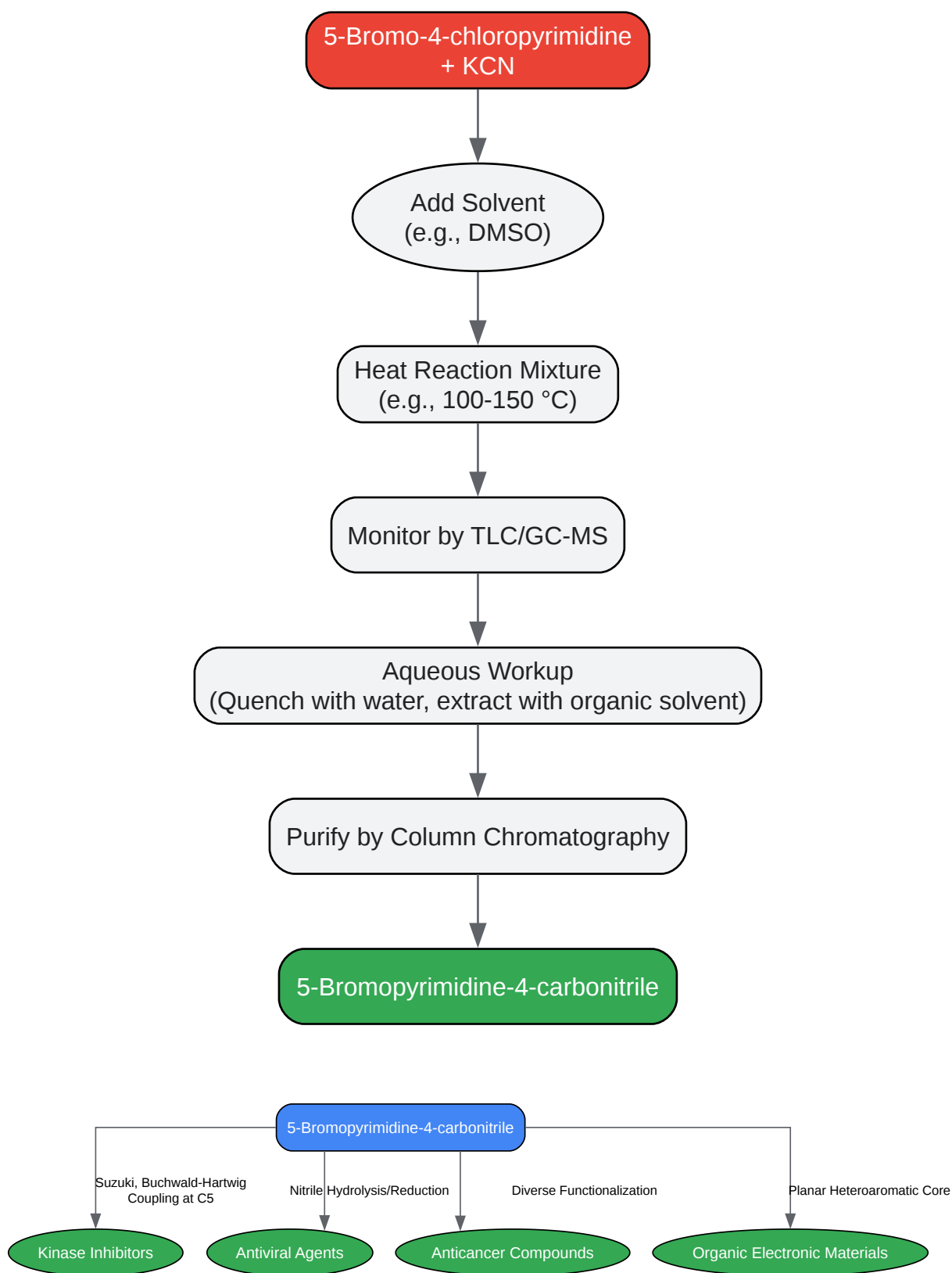
Synthesis of 5-Bromopyrimidine-4-carbonitrile

While a definitive, published experimental protocol for the synthesis of **5-Bromopyrimidine-4-carbonitrile** is not readily available in the searched literature, several plausible synthetic routes can be proposed based on established organic chemistry principles and analogous transformations. These routes provide a strong foundation for the laboratory synthesis of this compound.

Proposed Synthetic Pathways

Three primary retrosynthetic pathways are outlined below. Each pathway utilizes readily available starting materials and common organic reactions.





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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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